Cross-Validation of Colistin Susceptibility Testing: Broth Microdilution vs. Agar Dilution

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Compound of Interest

Compound Name: *Colistin IV*

Cat. No.: *B8351705*

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The re-emergence of colistin as a last-resort antibiotic against multidrug-resistant Gram-negative bacteria has underscored the critical need for accurate and reliable susceptibility testing. However, the unique physicochemical properties of colistin present significant challenges for routine testing methods. This guide provides a comprehensive comparison of two commonly used methods for determining colistin susceptibility: broth microdilution (BMD) and agar dilution (AD). This analysis is intended for researchers, scientists, and drug development professionals to facilitate informed decisions on the most appropriate testing strategy.

Performance Comparison: Broth Microdilution vs. Agar Dilution

Broth microdilution is widely recognized as the reference method for colistin susceptibility testing by both the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[1] Agar dilution, while less commonly used, has been investigated as a potential alternative. The following table summarizes the performance of agar dilution in comparison to the reference BMD method, based on data from various studies.

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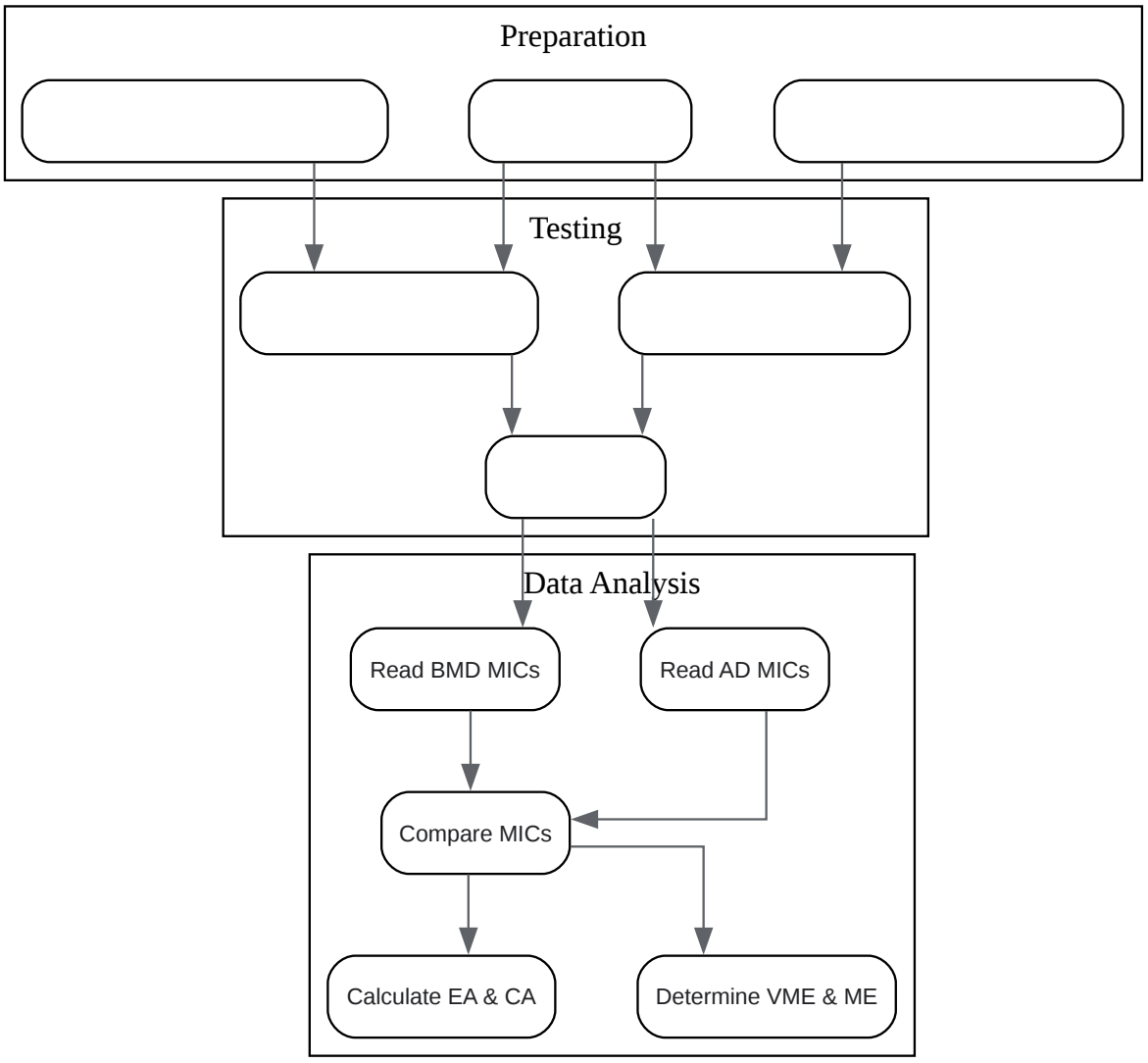
Study (Organism)	Essential Agreement (EA)	Categorical Agreement (CA)	Very Major Errors (VME)	Major Errors (ME)
Simner et al. (Enterobacteriaceae)	86.3%	97.7%	2.5% (1/40)	2.9% (1/34)

Note: Essential Agreement (EA) refers to the percentage of isolates for which the minimum inhibitory concentration (MIC) value is within one two-fold dilution of the reference method. Categorical Agreement (CA) is the percentage of isolates that fall into the same susceptibility category (e.g., susceptible, intermediate, resistant) as the reference method. Very Major Errors (VME) are instances where a resistant isolate is falsely identified as susceptible. Major Errors (ME) occur when a susceptible isolate is incorrectly categorized as resistant.

Experimental Workflow for Cross-Validation

The cross-validation of colistin susceptibility testing methods involves a systematic process to compare the performance of a test method (e.g., Agar Dilution) against a reference method (Broth Microdilution). The workflow ensures that results are reproducible and comparable.

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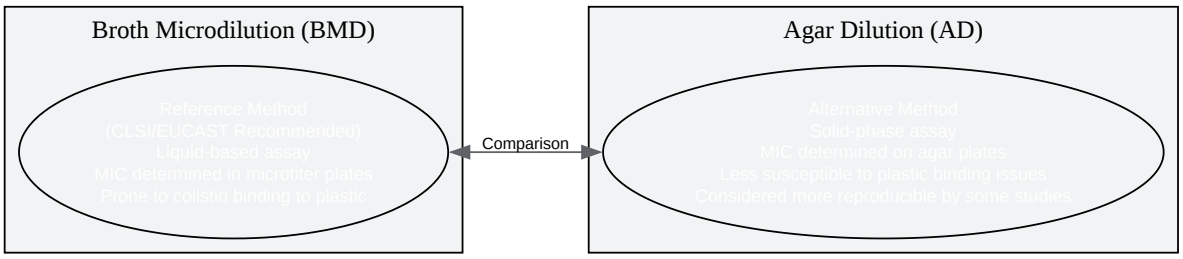
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Cross-validation workflow for colistin susceptibility testing.

Methodological Comparison: BMD vs. Agar Dilution

Understanding the fundamental differences between broth microdilution and agar dilution is crucial for selecting the appropriate method and for interpreting results accurately.

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Key characteristics of BMD and Agar Dilution methods.

Experimental Protocols

Accurate and reproducible results in colistin susceptibility testing are highly dependent on strict adherence to standardized protocols. The following sections detail the methodologies for both broth microdilution and agar dilution.

Broth Microdilution (BMD) - Reference Method

This protocol is based on the joint recommendations from CLSI and EUCAST.[2]

- Media Preparation: Use cation-adjusted Mueller-Hinton broth (CAMHB). Ensure the final concentrations of Ca^{2+} and Mg^{2+} are within the recommended ranges.
- Colistin Stock Solution: Prepare a stock solution of colistin sulfate in sterile distilled water. Aliquot and store at -70°C or below.[3]
- Microtiter Plate Preparation: Use untreated, plain polystyrene microtiter plates.[2] Perform serial two-fold dilutions of the colistin stock solution in CAMHB directly in the plates to achieve the desired final concentration range (e.g., 0.06 to 64 mg/L).[3] The final volume in each well should be 100 µL.[3]
- Inoculum Preparation: From a fresh (18-24 hour) culture, prepare a bacterial suspension in sterile saline or broth to match a 0.5 McFarland standard. Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5 x 10^5 CFU/mL in each well.[3]

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- Inoculation and Incubation: Inoculate each well with the standardized bacterial suspension. Include a growth control well (no colistin) and a sterility control well (no bacteria). Incubate the plates at 35 ± 1°C for 16-20 hours in ambient air.[3]

- Result Interpretation: The Minimum Inhibitory Concentration (MIC) is the lowest concentration of colistin that completely inhibits visible bacterial growth.

Agar Dilution (AD)

This protocol is based on methodologies described in comparative studies.

- Media Preparation: Prepare Mueller-Hinton Agar (MHA) according to the manufacturer's instructions. Cool the molten agar to 45-50°C.

- Colistin-Containing Agar Plates: Prepare a series of tubes, each containing a specific volume of molten MHA. Add the appropriate volume of colistin stock solution to each tube to achieve the desired final concentrations. Mix thoroughly and pour into sterile petri dishes. Allow the agar to solidify completely.

- Inoculum Preparation: Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.

- Inoculation: Spot-inoculate a standardized volume (e.g., 1-10 µL) of the bacterial suspension onto the surface of each colistin-containing agar plate and a growth control plate (no colistin).

- Incubation: Incubate the plates at 35°C for 16-20 hours.

- Result Interpretation: The MIC is the lowest concentration of colistin that completely inhibits visible bacterial growth.

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